Operational Safety Guide: Handling Indole-3-acetyl-phenylalanine (IAA-Phe)

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Compound of Interest

Compound Name:	*Indole-3-acetyl-phenylalanine*
Cat. No.:	*B1229024*

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Executive Summary & Chemical Profile

Indole-3-acetyl-phenylalanine (IAA-Phe) is an amide conjugate of the plant hormone Indole-3-acetic acid (IAA) and the amino acid Phenylalanine. In plant physiology, it functions as a storage or transport form of auxin, regulating homeostasis.

While the parent compounds (IAA and Phenylalanine) exhibit low acute toxicity in humans, this substance is a bioactive research chemical. The primary safety objective is not merely preventing acute toxicity, but preventing bio-contamination of the laboratory environment and minimizing chronic sensitization risks associated with indole derivatives.

Chemical Profile:

- CAS Number: 57105-45-0 (General IAA-amino acid class reference) / Specific isomer dependent.
- Physical State: Off-white to tan crystalline powder.[1]
- Solubility: Soluble in organic solvents (DMSO, Ethanol, Methanol); poorly soluble in water.

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- Stability:Light Sensitive (Indole moiety is prone to photo-oxidation).

Risk Assessment & Hazard Identification

This protocol applies the Precautionary Principle. In the absence of extensive toxicological data for this specific conjugate, we treat it as a Category 2 Irritant and a Potential Sensitizer, mirroring the hazard profile of Indole-3-acetic acid.

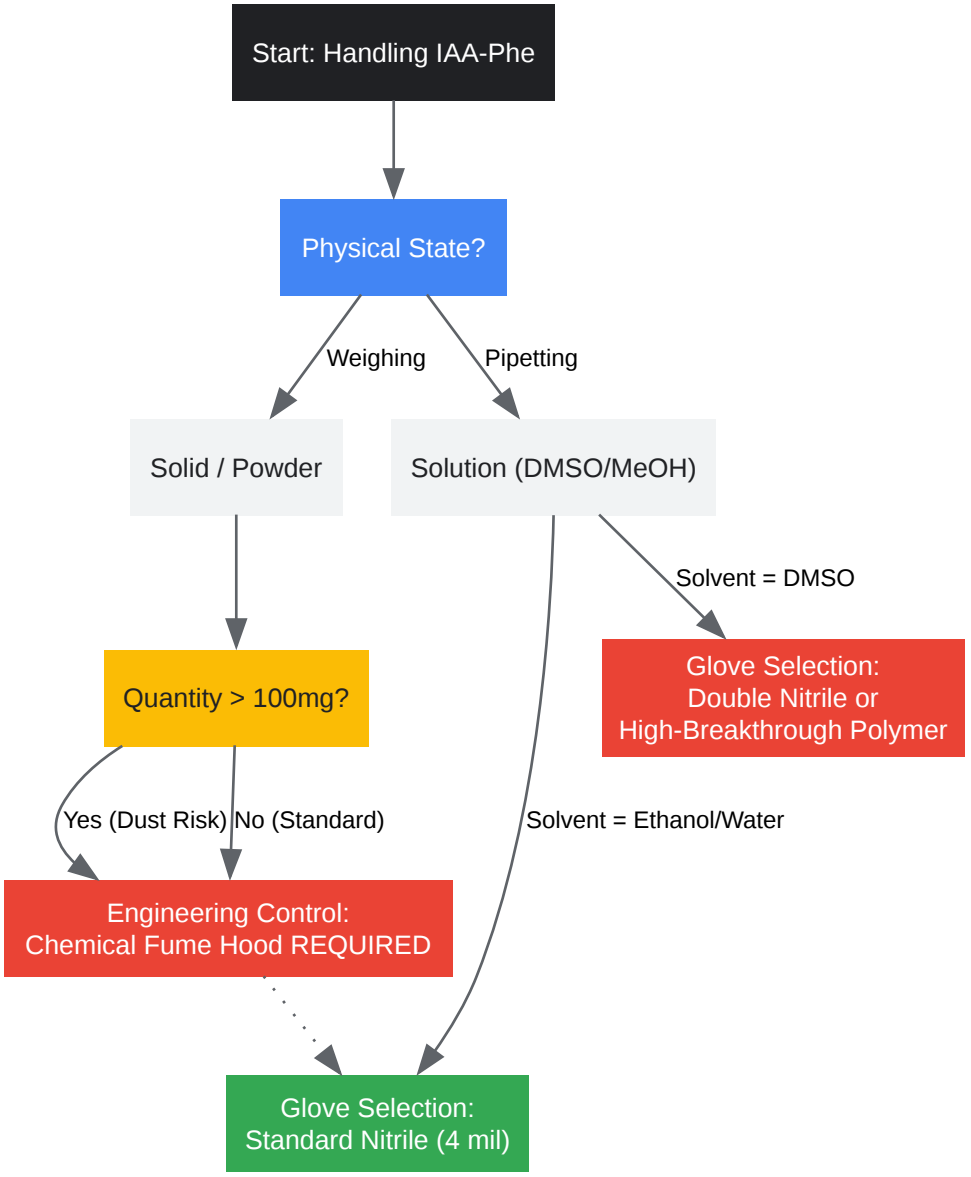
Hazard Class	Risk Description	Causality / Mechanism
Inhalation (Dust)	Moderate Risk. Fine particulates can irritate the upper respiratory tract.	Indole derivatives can act as mucous membrane irritants.
Dermal Absorption	Low to Moderate Risk.	While the molecule is large, if dissolved in carrier solvents like DMSO, skin permeability increases drastically (DMSO "chaperones" solutes into the bloodstream).
Ocular Contact	Moderate Risk.	Crystalline dust causes mechanical abrasion and chemical irritation (conjunctivitis).
Physical Hazard	Static Charge.	Dry peptide/auxin powders are prone to static buildup, leading to "flying powder" during weighing.

Personal Protective Equipment (PPE) Matrix

The following PPE selection is based on the barrier breakthrough time relative to common solvents used with IAA-Phe (e.g., Methanol, DMSO).

PPE Decision Logic

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Figure 1: PPE Decision Logic based on physical state and carrier solvent.[1]

Detailed PPE Specifications

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Protection Zone	Recommended Equipment	Technical Justification
Respiratory	Primary: Chemical Fume Hood (Face velocity: 100 fpm).Secondary: N95 Particulate Respirator (if hood unavailable).	Source Control: Fume hoods capture light powders that become airborne due to static electricity, preventing lab-wide contamination.
Hand (Dermal)	Nitrile Gloves (Minimum 0.11 mm / 4 mil).Protocol: Double-glove if using DMSO.	Permeation: Latex is permeable to many organic solvents. Nitrile offers superior resistance. DMSO penetrates skin rapidly; double gloving provides a "sacrificial" outer layer.
Eye / Face	ANSI Z87.1 Safety Glasses with side shields.	Impact/Splash: Protects against solvent splashes during solubilization and projectile crystals.
Body	Lab Coat (Cotton/Poly blend), buttoned to neck.	Contamination Control: Prevents migration of bioactive dust to street clothes/home environment.

Operational Protocol: Safe Handling Workflow

Phase 1: Preparation & Weighing

Goal: Accurate measurement without generating airborne dust.

- Static Neutralization: Place an anti-static gun or ionizing bar near the balance.
  - Why? IAA-Phe is a dry organic powder. Static friction causes particles to repel the spatula and become airborne, increasing inhalation risk.
- Vial Handling: Remove the vial from 4°C storage and allow it to equilibrate to room temperature before opening.

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- Why? Opening a cold vial introduces condensation, which hydrolyzes the ester/amide bonds and degrades the compound.

- Transfer: Weigh inside the fume hood. If the balance is outside the hood, transfer the powder into a tared, closed vessel inside the hood before moving to the balance.

Phase 2: Solubilization (The Critical Step)

Goal: Dissolution without dermal exposure.

Solvent Choice:

- Preferred: Ethanol or Methanol (dissolve stock), then dilute with water.

- Caution: DMSO (Dimethyl Sulfoxide).

  - Risk:[1][2] If IAA-Phe is dissolved in DMSO, the solution becomes a transdermal vector. A drop on the skin will carry the bioactive auxin directly into the bloodstream.

Protocol:

- Add solvent slowly down the side of the vial to prevent puffing.

- Vortex with the cap tightly sealed.

- Inspect the solution for clarity (particulates indicate incomplete solubilization).

Phase 3: Storage

- Container: Amber glass vials or foil-wrapped tubes.

  - Why? The Indole ring is sensitive to UV/Visible light. Photo-oxidation turns the compound pink/brown and renders it inactive.

- Temperature: -20°C for long-term solution storage; 4°C for powder.

Disposal & Emergency Response

Waste Management Streams

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Waste Type	Disposal Method	Segregation Rule
Solid Waste (Contaminated Vials/Gloves)	Hazardous Solid Waste Bin. Label as "Bioactive Organic Solid."	Do NOT place in regular trash. Prevents environmental leaching.[3][4]
Liquid Waste (Stock Solutions)	Solvent Waste Stream. (e.g., "Non-Halogenated Organic").	Segregate based on the solvent (e.g., Methanol vs. Water).
Sharps	Puncture-proof Sharps Container.	Standard protocol.

Emergency Procedures

- Skin Contact (Powder): Brush off excess dry material. Wash with soap and water for 15 minutes.[4]
- Skin Contact (DMSO Solution):IMMEDIATE ACTION REQUIRED. Wash with copious water.[4][5] Do not use ethanol (increases absorption). Seek medical evaluation if volume was >1mL.
- Spill Cleanup:
  - Solid: Cover with wet paper towel to prevent dust. Wipe up.[1][4][6]
  - Liquid: Absorb with vermiculite or spill pads. Clean surface with 10% bleach (oxidizes and degrades the indole ring) followed by ethanol.

References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 4255608, N-(Indole-3-acetyl)phenylalanine.
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